

Teuflin: A Technical Guide to its Natural Sources, Isolation, and Biological Significance

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Compound of Interest

Compound Name: *Teuflin*
CAS No.: 72541-00-5
Cat. No.: B15890479

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Abstract

Teuflin, a neo-clerodane diterpenoid, has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides an in-depth overview of the natural sources of **Teuflin**, detailed methodologies for its isolation and purification, and an exploration of its known biological activities, with a focus on its interaction with key cellular signaling pathways. All quantitative data is presented in structured tables for comparative analysis, and experimental protocols are detailed to facilitate replication. Furthermore, logical workflows and signaling pathways are visualized using Graphviz diagrams to provide a clear conceptual framework.

Natural Sources of Teuflin

Teuflin is a secondary metabolite found in various species of the genus *Teucrium*, commonly known as germanders, which belongs to the Lamiaceae family. These plants are predominantly distributed in the Mediterranean region and parts of Asia. While a comprehensive screening of

all *Teucrium* species for **Teuflin** content has not been exhaustively reported, several species have been identified as notable sources.

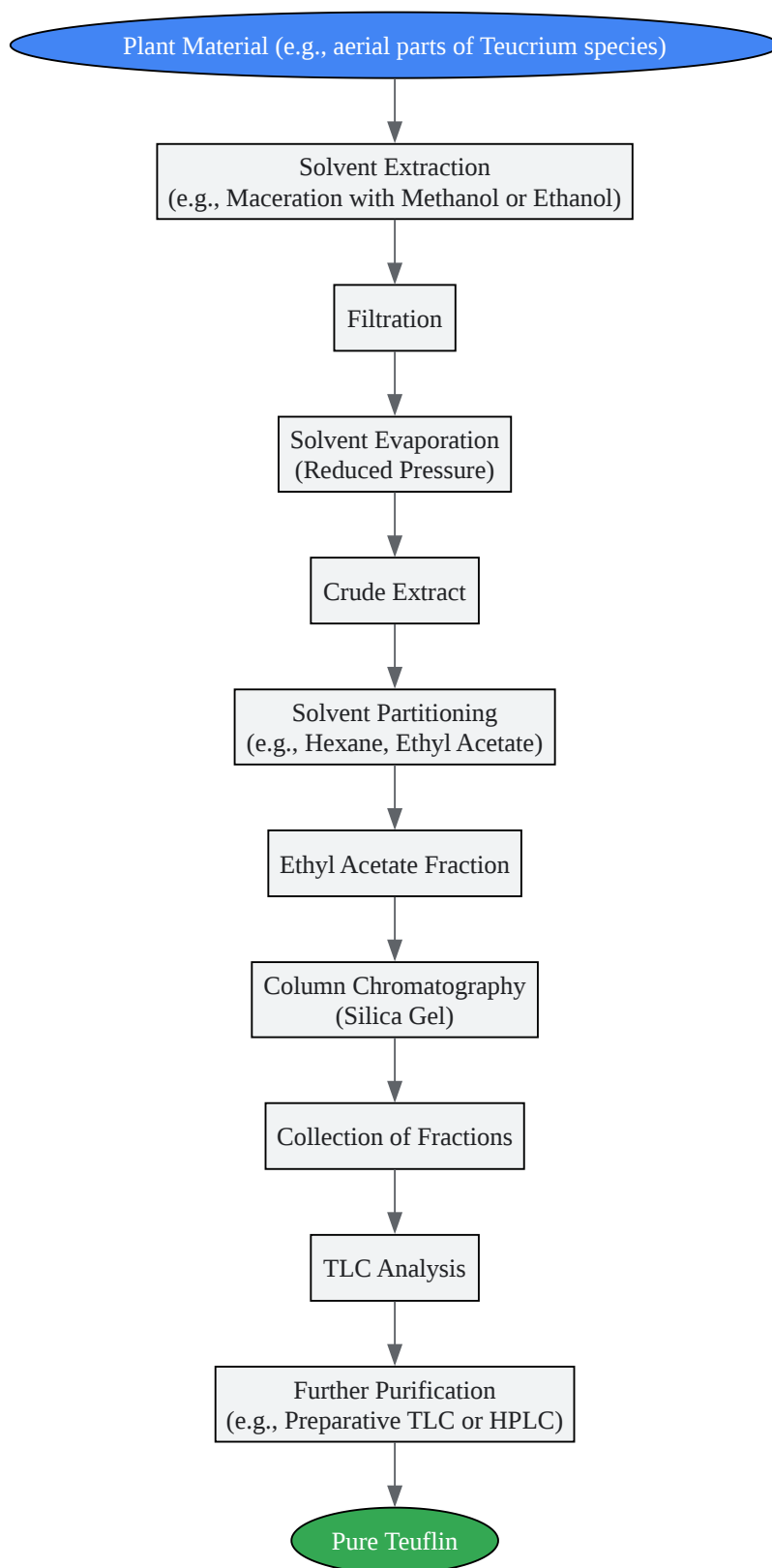
Teucrium species are known to produce a rich diversity of secondary metabolites, including terpenoids, flavonoids, and iridoids. The presence and concentration of these compounds, including **Teuflin**, can be influenced by several factors such as the geographical origin of the plant, the specific species or subspecies, the developmental stage at the time of harvesting, and various environmental conditions.^[1]

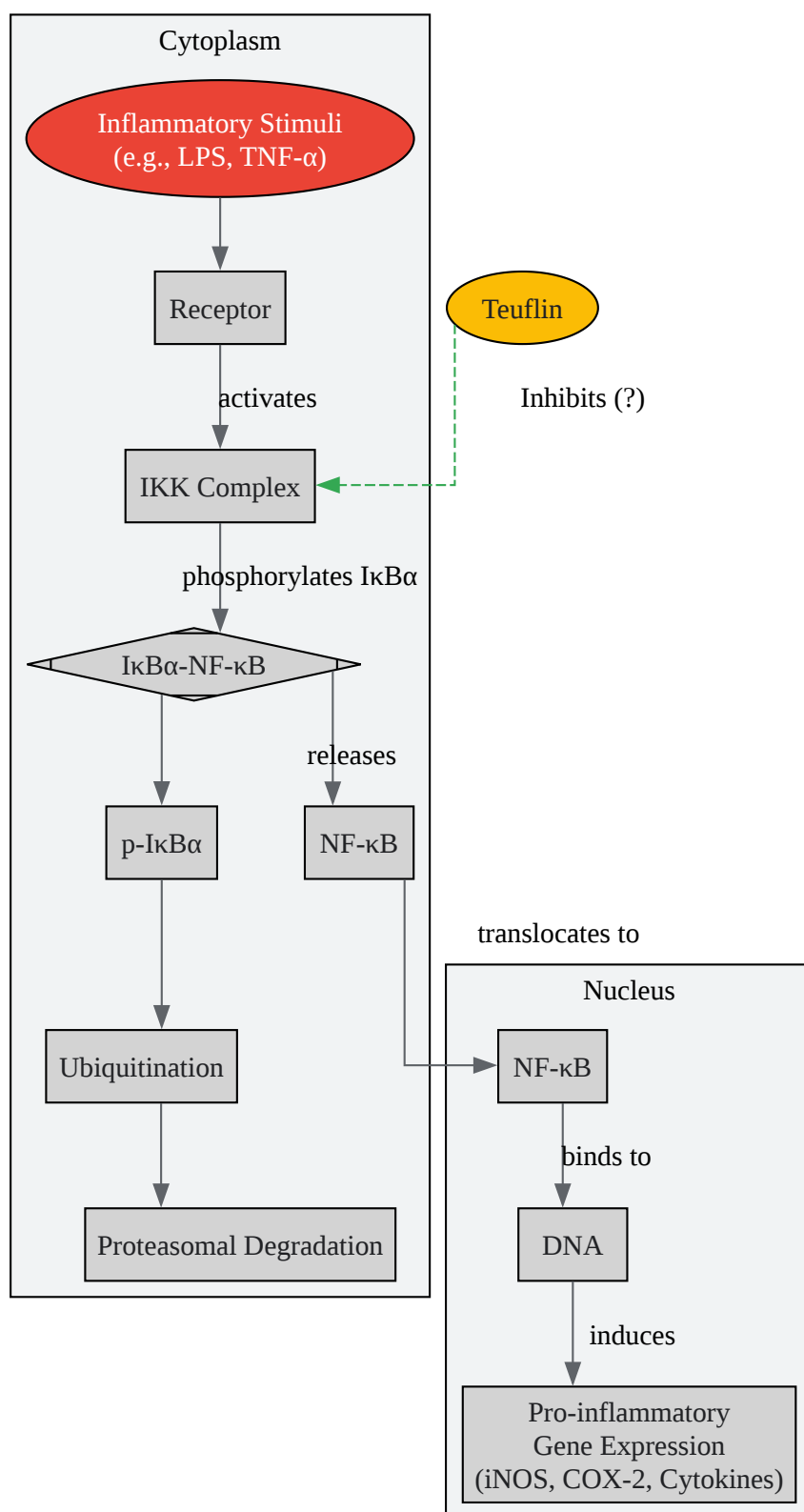
Table 1: Natural Plant Sources of **Teuflin** and Other Neo-clerodane Diterpenoids

Plant Species	Compound Isolated	Reference
<i>Teucrium divaricatum</i>	Teuflin	[2]
<i>Teucrium chamaedrys</i>	Teucrin A, Dihydrateugin, Teucroxide, Syspirensin A	[3]
<i>Teucrium polium</i>	20-acetylauropolin, 6-acetylteucjaponin A	[4][5]
<i>Teucrium fruticans</i>	Difuranofruticol, Deoxyfruticolone, 10-hydroxyteucjaponin B	[1][6]
<i>Teucrium yemense</i>	Fatimanols Y and Z, Teulepicephin	

Isolation and Purification of Teuflin

The isolation of **Teuflin** from its natural plant sources typically involves a multi-step process encompassing extraction, solvent partitioning, and chromatographic separation. The general workflow is designed to progressively enrich the concentration of **Teuflin** and separate it from other co-extracted phytochemicals.





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